

# Safety data sheet (SDS) and handling precautions for Dicetyl peroxydicarbonate.

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## Compound of Interest

Compound Name: *Dicetyl peroxydicarbonate*

Cat. No.: *B1670454*

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## An In-depth Technical Guide to the Safe Handling of Dicetyl Peroxydicarbonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and detailed handling precautions for **Dicetyl peroxydicarbonate**. The information is intended to support laboratory research and development activities by providing a thorough understanding of the hazards associated with this compound and the necessary safety measures to mitigate risks.

## Safety Data Sheet (SDS) Summary

**Dicetyl peroxydicarbonate** is an organic peroxide primarily used as a polymerization initiator. [1] It is a powerful oxidizing agent and possesses explosive properties, particularly when subjected to heat, shock, or friction.[2]

## Physical and Chemical Properties

The physical and chemical properties of **Dicetyl peroxydicarbonate** are summarized in the table below.

Property	Value
Chemical Formula	C <sub>34</sub> H <sub>66</sub> O <sub>6</sub>
Molecular Weight	570.88 g/mol
Appearance	White powder or flakes with a faint odor. <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	52 °C <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	592.2 °C at 760 mmHg (decomposes)
Density	0.936 g/cm <sup>3</sup>
Bulk Density	0.6 g/cm <sup>3</sup> <a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	237.6 °C
Water Solubility	Insoluble (1µg/L at 20°C). <a href="#">[3]</a>
Solubility in Organic Solvents	Soluble in ketones and aromatic hydrocarbons.

## Hazard Identification and Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Organic Peroxide Type F	GHS02	Danger	H242: Heating may cause a fire.

## Stability and Reactivity

**Dicetyl peroxydicarbonate** is highly sensitive to heat and can undergo self-accelerating exothermic decomposition.[\[2\]](#)[\[3\]](#) It may decompose violently or explosively at temperatures between 0 and 10°C.[\[2\]](#)[\[3\]](#) Decomposition can also be initiated by shock or friction.[\[2\]](#)

Incompatible Materials: The substance can undergo accelerated decomposition upon contact with amines and certain metals.[\[2\]](#)[\[3\]](#) It should be stored separately from other chemicals.

Hazardous Decomposition Products: Upon decomposition or combustion, it may produce carbon dioxide, carbon monoxide, and hexadecanol.[\[2\]](#)

## Toxicological Information

Exposure Route	Effect
Inhalation	May cause respiratory tract irritation.
Skin Contact	May cause skin irritation.
Eye Contact	May cause serious eye irritation.
Ingestion	May be harmful if swallowed.

## Handling and Storage Precautions

Strict adherence to safety protocols is mandatory when handling and storing **Dicetyl peroxydicarbonate** to prevent accidents.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling this compound. The following PPE is recommended:

- Eye/Face Protection: Wear tightly fitting safety goggles.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use a NIOSH-approved respirator with an organic vapor cartridge if ventilation is inadequate or for spill cleanup.

## Safe Handling Procedures

- Handle only in a well-ventilated area, preferably in a chemical fume hood.
- Keep away from heat, sparks, open flames, and other ignition sources.<sup>[4]</sup> No smoking.<sup>[4]</sup>
- Ground and bond containers when transferring material to prevent static electricity buildup.<sup>[4]</sup>
- Avoid contact with skin and eyes.

- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.

## Storage

- Store in a cool, well-ventilated area away from direct sunlight and heat sources.[\[4\]](#)
- Keep in the original, tightly closed container.[\[4\]](#)
- Store at temperatures not exceeding the manufacturer's recommendation.
- Store separately from incompatible materials such as amines and metals.[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Experimental Protocols

The following protocols are provided as a guide for common laboratory procedures involving **Dicetyl peroxydicarbonate**. These protocols should be adapted to specific laboratory conditions and reviewed by the institution's safety officer before implementation.

### Protocol for the Preparation of a Dicetyl Peroxydicarbonate Solution

This protocol describes the preparation of a solution of **Dicetyl peroxydicarbonate** in a suitable organic solvent.

Materials:

- **Dicetyl peroxydicarbonate**
- Anhydrous toluene (or other suitable aromatic hydrocarbon solvent)
- Glass beaker or flask
- Magnetic stirrer and stir bar
- Spatula
- Weighing paper

- Graduated cylinder
- Fume hood

Procedure:

- Ensure all glassware is clean and dry.
- Place the magnetic stir bar in the beaker or flask.
- In a fume hood, measure the desired volume of toluene using a graduated cylinder and add it to the beaker or flask.
- Carefully weigh the required amount of **Dicetyl peroxydicarbonate** on weighing paper.
- Slowly add the **Dicetyl peroxydicarbonate** powder to the solvent while stirring gently. Avoid creating dust.
- Continue stirring at room temperature until the solid is completely dissolved.
- The resulting solution should be used immediately. Do not store solutions of **Dicetyl peroxydicarbonate**.

## Protocol for Use as an Initiator in Vinyl Chloride Suspension Polymerization

This protocol provides a general procedure for the use of **Dicetyl peroxydicarbonate** as a free-radical initiator in the suspension polymerization of vinyl chloride.

Materials:

- High-pressure polymerization reactor equipped with a stirrer, temperature and pressure controls, and a charging port.
- Vinyl chloride monomer (VCM)
- Deionized water

- Suspending agent (e.g., polyvinyl alcohol)
- **Dicetyl peroxydicarbonate** solution (prepared as in Protocol 3.1)
- Nitrogen gas

**Procedure:**

- Purge the polymerization reactor with nitrogen to remove any oxygen.
- Charge the reactor with deionized water and the suspending agent.
- Agitate the mixture to ensure the suspending agent is fully dispersed.
- Charge the reactor with the liquid vinyl chloride monomer.
- While stirring, inject the freshly prepared **Dicetyl peroxydicarbonate** solution into the reactor. The amount of initiator will depend on the desired reaction kinetics and polymer properties, but is typically in the range of 0.05 to 0.5% by weight of the monomer.
- Seal the reactor and begin heating to the desired polymerization temperature (typically 40-60 °C).
- Monitor the reactor pressure and temperature throughout the polymerization. The pressure will decrease as the monomer is converted to polymer.
- Once the desired conversion is reached (indicated by a specific pressure drop), the reaction is terminated by cooling the reactor and venting any unreacted monomer.
- The resulting polymer slurry is then discharged, washed, and dried.

## Protocol for Laboratory-Scale Disposal of Unused Dicetyl Peroxydicarbonate

This protocol describes a method for the safe disposal of small quantities of unused **Dicetyl peroxydicarbonate**. This procedure should only be carried out by trained personnel in a chemical fume hood.

**Materials:**

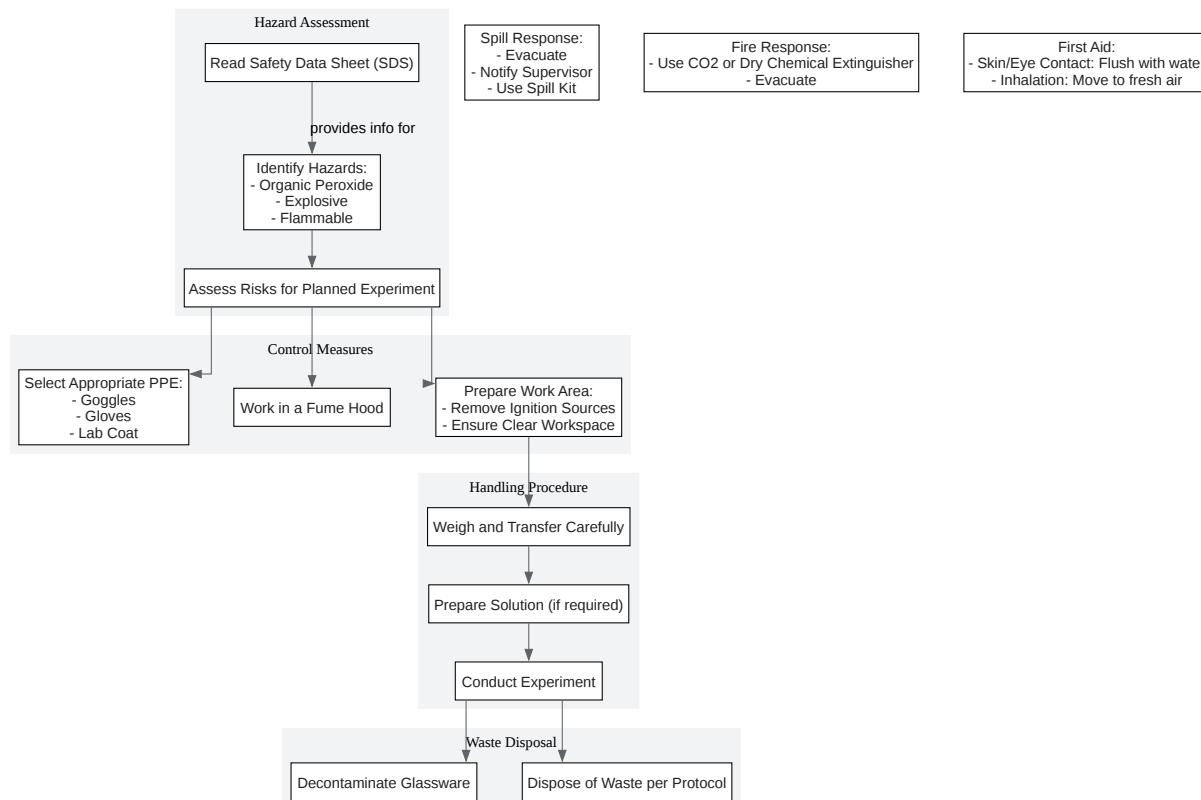
- Unused **Dicetyl peroxydicarbonate**
- A suitable high-boiling point, inert solvent (e.g., mineral oil)
- A large beaker
- Stirring rod
- Appropriate hazardous waste container

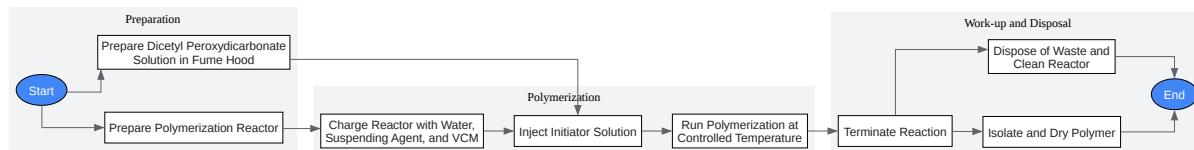
**Procedure:**

- In a chemical fume hood, place the beaker in a secondary container (e.g., a larger beaker or a tray).
- Add a sufficient volume of the inert solvent to the beaker. The goal is to create a dilute solution (less than 1% by weight of the peroxide).
- Carefully and slowly add the unused **Dicetyl peroxydicarbonate** to the solvent while gently stirring. Do not add the solvent to the peroxide.
- Continue stirring until the peroxide is fully dispersed or dissolved.
- The resulting mixture should be labeled as hazardous waste and disposed of according to institutional and local regulations for organic peroxide waste.

## Visualizations

The following diagrams illustrate key safety and handling workflows for **Dicetyl peroxydicarbonate**.

[Click to download full resolution via product page](#)**Caption: Workflow for Safe Handling of Dicetyl Peroxydicarbonate.**



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Caption: Experimental Workflow for Polymerization.

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